

Safeguarding Your Research: A Comprehensive Guide to Handling BMS-303141

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Compound of Interest

Compound Name: BMS-303141

Cat. No.: B10782889

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This document provides crucial safety and logistical information for the handling and disposal of **BMS-303141**, a potent ATP citrate lyase (ACL) inhibitor. Adherence to these guidelines is essential for ensuring a safe laboratory environment and the integrity of your research.

Essential Safety and Handling at a Glance

Proper handling of **BMS-303141** requires a clear understanding of its properties and potential hazards. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Chemical Name	3,5-Dichloro-2-hydroxy-N-(4-methoxy[1,1'-biphenyl]-3-yl)-benzenesulfonamide	[1][2]
Molecular Formula	C ₁₉ H ₁₅ Cl ₂ NO ₄ S	[1]
Molecular Weight	424.3 g/mol	[1]
CAS Number	943962-47-8	[1]
Purity	≥98%	[1]
Appearance	Powder	[2]
Solubility	DMSO (up to 25 mg/ml), Ethanol (up to 50 mM or 20 mg/ml with warming)	[1][2]
Storage	Store at -20°C	[1]
IC ₅₀ for human recombinant ACL	0.13 µM	[3]
IC ₅₀ for lipid synthesis in HepG2 cells	8 µM	[1]

Hazard Identification and Personal Protective Equipment (PPE)

BMS-303141 is classified with the following hazards:

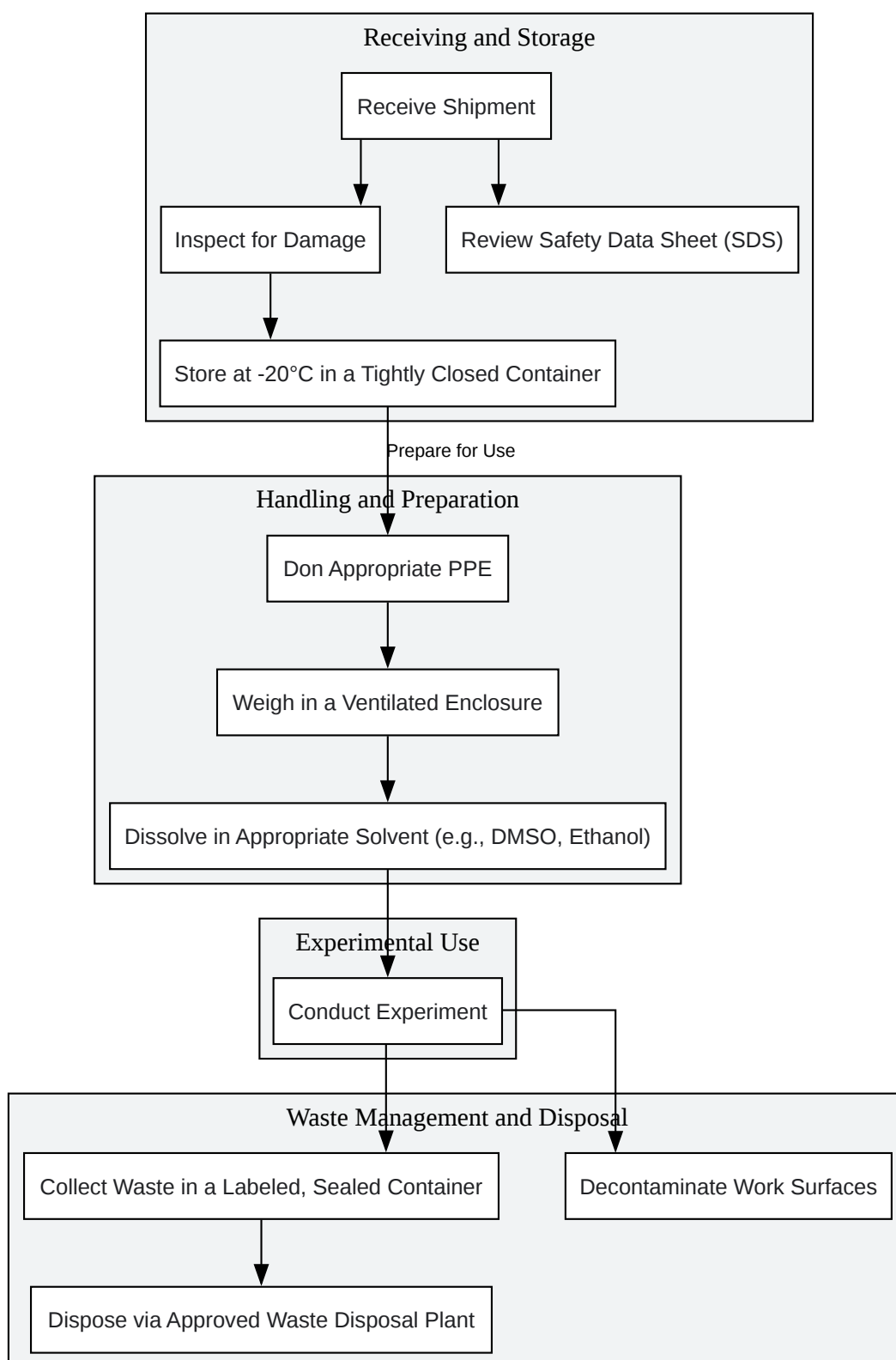
- Respiratory Sensitization (Category 1): May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- Acute Aquatic Hazard (Category 3): Harmful to aquatic life.

To mitigate these risks, the following personal protective equipment is mandatory when handling **BMS-303141**:

- Eye Protection: Chemical splash goggles that provide full splash and impact protection are required.^[4] Standard eyeglasses are not sufficient.
- Hand Protection: Handle with impervious gloves, such as neoprene gloves.^[5]
- Body Protection: A lab coat or an acid-resistant apron should be worn over appropriate laboratory clothing that covers the arms, legs, and torso.^{[4][5]}
- Respiratory Protection: In case of inadequate ventilation or when handling the powder, wear respiratory protection.

Procedural Guidance for Safe Handling and Disposal

A systematic approach to handling **BMS-303141** from receipt to disposal is critical for safety. The following workflow outlines the necessary steps.



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Caption: Workflow for the safe handling of **BMS-303141**.

Detailed Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Confirm that the container is tightly closed.
- Store the compound at -20°C in a designated and properly labeled area.^[1] The storage area should be accessible only to authorized personnel.
- Before first use, thoroughly review the Safety Data Sheet (SDS).

Handling and Solution Preparation:

- Always wear the full complement of personal protective equipment as specified above.
- When weighing the solid compound, do so in a chemical fume hood or other ventilated enclosure to avoid inhaling the dust.
- To prepare stock solutions, dissolve **BMS-303141** in a suitable solvent such as DMSO or ethanol.^[1] Warming may be necessary for dissolution in ethanol.^[2]

In Case of a Spill:

- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill.
- Absorb the spilled material with an inert absorbent material and place it in a sealed container for disposal.
- Clean the spill area thoroughly.

Disposal Plan:

- All waste materials containing **BMS-303141**, including empty containers, contaminated labware, and unused solutions, must be collected in a designated, labeled, and sealed hazardous waste container.
- Dispose of the waste through an approved and licensed chemical waste disposal company. Do not dispose of it in the regular trash or pour it down the drain.
- Avoid release to the environment.

Emergency Procedures:

- Inhalation: If breathing is difficult, remove the person to fresh air and keep them comfortable for breathing. If respiratory symptoms occur, call a POISON CENTER or doctor.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- Eye Contact: Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Immediately make the victim drink water (two glasses at most). Consult a physician.

By strictly following these safety protocols, you can minimize risks and ensure the safe and effective use of **BMS-303141** in your research endeavors.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling BMS-303141]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10782889#personal-protective-equipment-for-handling-bms-303141]

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